

ERK5: A Promising Target for Drug Discovery

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Compound of Interest

Compound Name: KSCM-5

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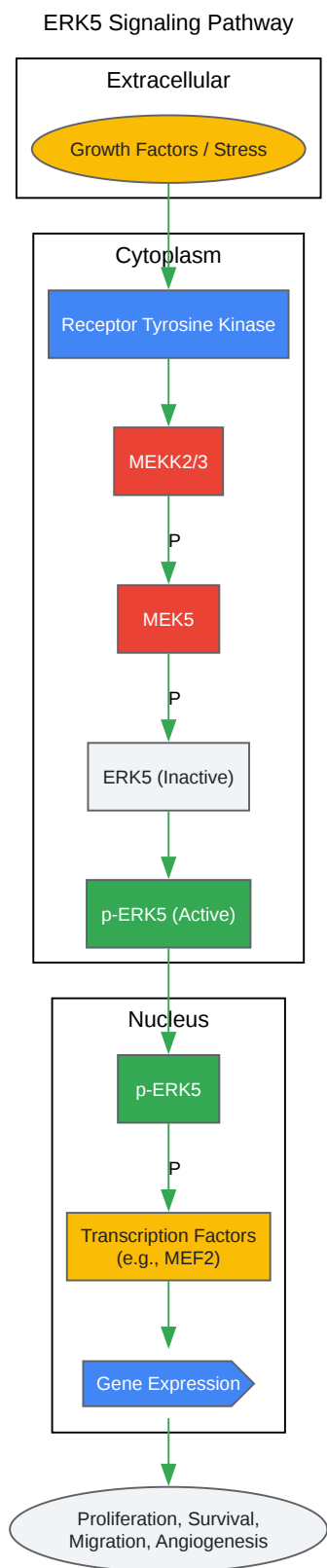
Application Notes and Protocols for Researchers

Extracellular signal-regulated kinase 5 (ERK5), also known as Big Mitogen-activated Protein Kinase 1 (BMK1), is a critical member of the mitogen-activated protein kinase (MAPK) family. Unlike its more studied counterparts ERK1/2, ERK5 possesses a unique C-terminal domain that enables it to function as a transcriptional regulator. The MEK5/ERK5 signaling pathway is implicated in a multitude of cellular processes, including proliferation, survival, migration, and angiogenesis. Its dysregulation is a hallmark of various pathologies, particularly cancer, where it is associated with tumor progression, metastasis, and resistance to therapy, making it a compelling target for novel drug discovery initiatives.^{[1][2][3][4]}

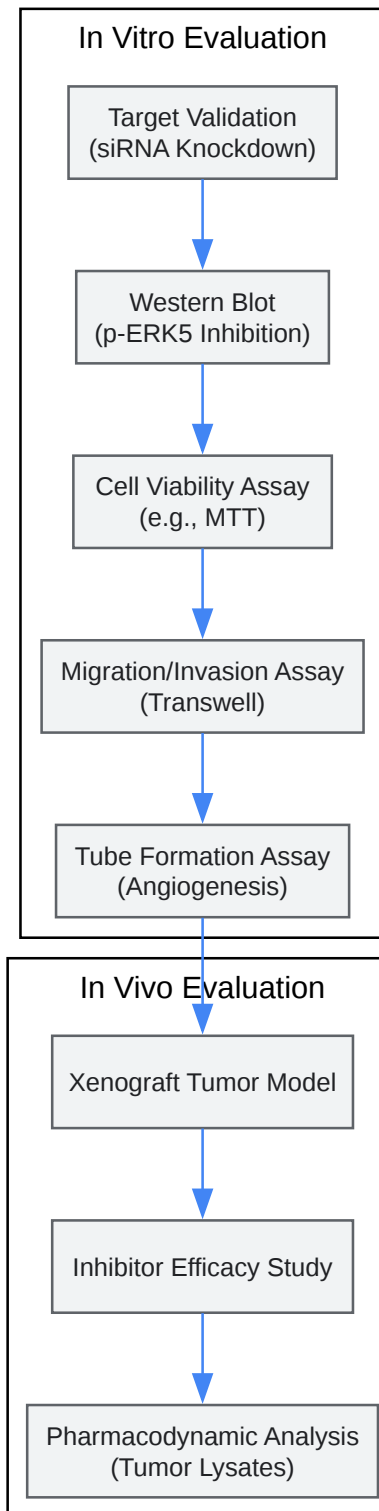
These application notes provide an overview of ERK5's role in disease, with a focus on cancer, and detail established protocols for investigating its function and evaluating the efficacy of potential inhibitors.

The ERK5 Signaling Pathway

The ERK5 signaling cascade is a three-tiered kinase module. It is initiated by upstream mitogenic or stress signals that activate MAP3Ks, primarily MEKK2 and MEKK3. These kinases then phosphorylate and activate the dual-specificity MAP2K, MEK5. Activated MEK5, in turn, phosphorylates ERK5 on threonine and tyrosine residues (Thr218/Tyr220) within its activation loop, leading to its activation.^{[1][5]} Once activated, ERK5 translocates to the nucleus and phosphorylates various transcription factors, such as those in the myocyte enhancer factor-2 (MEF2) family, to regulate the expression of genes critical for cell proliferation and survival.^{[2][6]}



General Workflow for ERK5 Inhibitor Evaluation



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